

chemical properties of 1-(1-Boc-piperidin-4-yl)piperazine hydrochloride

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Compound of Interest

Compound Name: 1-(1-Boc-piperidin-4-yl)piperazine hydrochloride

Cat. No.: B1341747

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An In-Depth Technical Guide to the Chemical Properties of **1-(1-Boc-piperidin-4-yl)piperazine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(1-Boc-piperidin-4-yl)piperazine hydrochloride** (CAS No: 205059-39-8). This bifunctional molecule, incorporating a Boc-protected piperidine and a piperazine moiety, is a valuable building block in medicinal chemistry. The information presented herein, including quantitative data, experimental protocols, and process diagrams, is intended to support research and development activities.

Physicochemical Properties

1-(1-Boc-piperidin-4-yl)piperazine hydrochloride is a white to off-white solid at room temperature. Its structure features a tert-butyloxycarbonyl (Boc) protecting group on the piperidine nitrogen, which allows for selective reactions at the piperazine nitrogens. The hydrochloride salt form enhances its stability and aqueous solubility compared to the free base.

Table 1: Core Physicochemical Data

Property	Value	Source(s)
CAS Number	205059-39-8	[1]
Molecular Formula	C ₁₄ H ₂₈ CIN ₃ O ₂	[1] [2]
Molecular Weight	305.85 g/mol	[1]
Synonyms	tert-butyl 4-(1-piperazinyl)-1-piperidinecarboxylate hydrochloride	
Appearance	Crystalline solid	[3] [4]
Purity	Typically ≥95-99%	

| InChI Key | AOYGSFPZGUVWJN-UHFFFAOYSA-N |[\[2\]](#) |

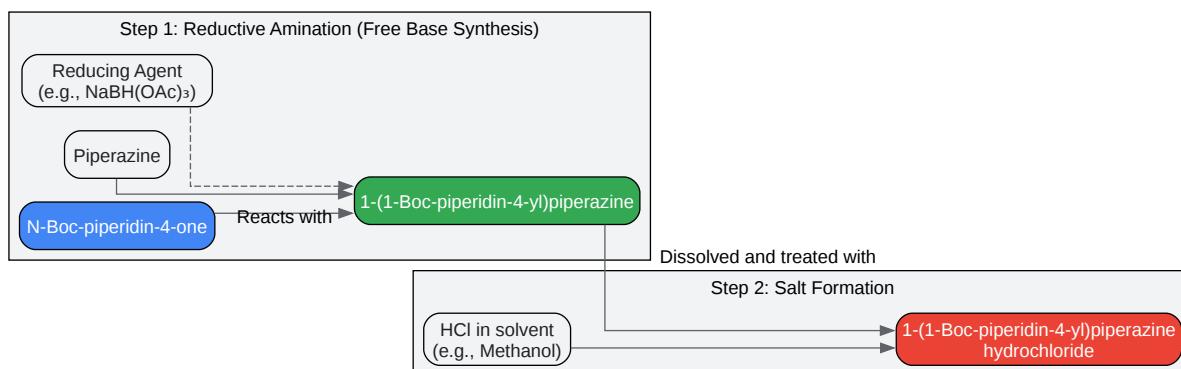
Table 2: Solubility and Stability

Property	Description	Source(s)
Solubility	The free base is generally soluble in organic solvents such as ethanol, methanol, and dichloromethane. The hydrochloride salt is expected to have enhanced solubility in water and polar protic solvents.	[4] [5]
Stability	Stable under recommended storage conditions.	[6]
Storage	Store in a dry, cool (2-8°C), and well-ventilated place in a tightly sealed container.	[6] [7]

| Incompatibilities | Avoid strong oxidizing agents and strong acids. |[\[6\]](#)[\[7\]](#) |

Synthesis and Reactivity

The synthesis of **1-(1-Boc-piperidin-4-yl)piperazine hydrochloride** typically involves a two-step process: the formation of the free base followed by conversion to its hydrochloride salt. The presence of the Boc group is critical, enabling regioselective functionalization.



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Caption: General synthesis workflow for the target compound.

A key reaction involving this molecule is the deprotection of the Boc group to liberate the secondary amine on the piperidine ring. This is typically achieved under acidic conditions.

Experimental Protocols

The following are generalized experimental protocols relevant to the synthesis and modification of **1-(1-Boc-piperidin-4-yl)piperazine hydrochloride**.

Protocol 1: Synthesis of the Hydrochloride Salt

This protocol outlines the final step of converting the free base to its hydrochloride salt.

- Dissolution: Dissolve the intermediate free base, 1-(1-Boc-piperidin-4-yl)piperazine, in a suitable solvent such as methanol or diethyl ether.[8]
- Acidification: At room temperature or 0°C, slowly add a saturated solution of hydrogen chloride (HCl) in the chosen solvent (e.g., methanol) dropwise to the stirring solution.[8]
- Precipitation: Continue stirring for several hours. A white solid precipitate of the hydrochloride salt will typically form.[8]
- Isolation: Collect the solid product by filtration.
- Washing & Drying: Wash the filter cake with the anhydrous solvent (e.g., methanol) and dry the product under vacuum at a moderate temperature (e.g., 50°C) to yield the final **1-(1-Boc-piperidin-4-yl)piperazine hydrochloride**.[8]

Protocol 2: Boc-Group Deprotection

This protocol describes the removal of the Boc protecting group to expose the piperidine nitrogen for further functionalization.

1-(1-Boc-piperidin-4-yl)piperazine HCl

Dissolve in solvent
(e.g., Methanol, Dioxane)

Add strong acid
(e.g., 6N HCl)

Stir at 0°C to room temperature
(Monitor by TLC/LC-MS)

Concentrate and neutralize
(e.g., with KOH, NaHCO₃)

Extract with organic solvent
(e.g., Ethyl Acetate)

Deprotected Product:
1-(Piperidin-4-yl)piperazine

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Caption: Experimental workflow for Boc-group deprotection.

- Dissolution: Dissolve the Boc-protected compound (1.0 equivalent) in a suitable solvent like methanol or dioxane.[9]
- Acidification: Cool the solution to 0°C in an ice bath and slowly add an excess of strong acid, such as 6N hydrochloric acid (10-20 equivalents).[9][10]

- Reaction: Stir the mixture, allowing it to slowly warm to room temperature. Monitor the reaction's completion using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.[9]
- Neutralization: Upon completion, concentrate the mixture under reduced pressure. Basify the aqueous phase by adding a solid base like potassium hydroxide (KOH) or a saturated sodium bicarbonate (NaHCO₃) solution to achieve a pH > 10.[9][10]
- Extraction: Extract the deprotected free base product with an appropriate organic solvent (e.g., ethyl acetate).[9][10]
- Isolation: Combine the organic layers, dry over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate to yield the final product.[9][10]

Safety and Handling

Appropriate safety precautions must be observed when handling this compound.

Table 3: GHS Hazard Information

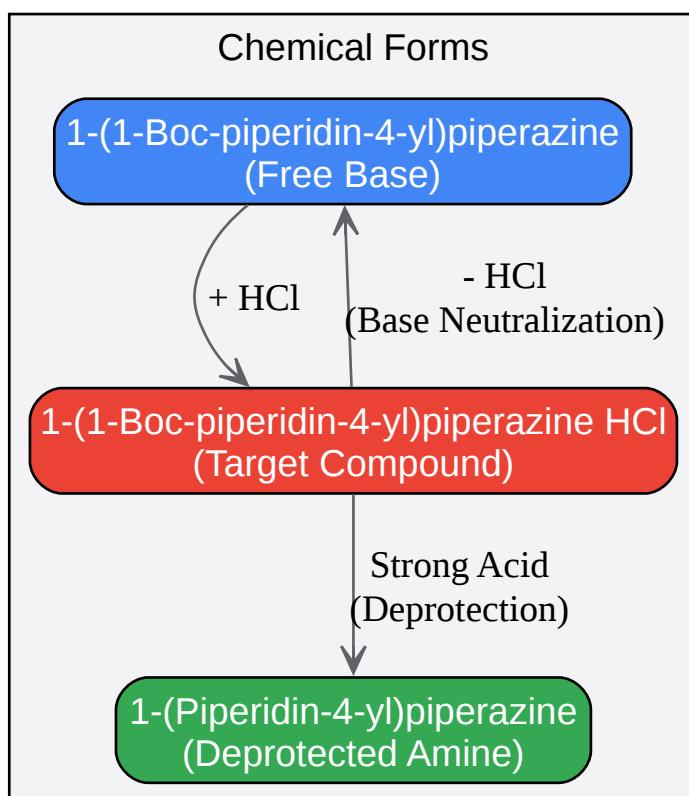
Hazard Class	Statement	Source(s)
Skin Corrosion/Irritation	H315: Causes skin irritation	[2][11]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[2][11]

| Specific target organ toxicity | H335: May cause respiratory irritation | [2][11] |

Handling Recommendations:

- Handle in accordance with good industrial hygiene and safety practices.[7]
- Use in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust.[6][7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7]

- Avoid contact with skin, eyes, and clothing.[7]
- Wash hands thoroughly after handling.[6]



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Caption: Relationship between the compound and its derivatives.

This document is intended for informational purposes for qualified professionals and does not constitute a warranty or quality specification. All users should confirm product identity and purity and adhere to all safety guidelines.

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